

Application Notes and Protocols for Acid Violet 90 Staining in Histological Samples

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Compound of Interest

Compound Name: Acid Violet 90

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Introduction

Acid Violet 90, also known as C.I. **Acid Violet 90**, is an anionic dye belonging to the acid dye category. In histological applications, it is utilized for staining nuclei and cytoplasm.^[1] The principle of staining with acid dyes is based on the electrostatic attraction between the negatively charged dye molecules and positively charged tissue components, such as proteins, in an acidic environment.^[2] This protocol provides a detailed methodology for the use of **Acid Violet 90** in staining histological samples, which can be valuable for visualizing cellular morphology in various research and drug development contexts.

Principle of Staining

Acid dyes are sodium salts of sulfonic acids. In an acidic solution, the sulfonic acid groups (-SO₃H) are ionized, rendering the dye molecule anionic (negatively charged). Concurrently, the amino groups in tissue proteins become protonated (positively charged). The electrostatic attraction between the anionic dye and the cationic tissue proteins results in the staining of these structures. The intensity and selectivity of the staining can be modulated by factors such as the pH of the staining solution, the concentration of the dye, and the use of differentiating agents.

Data Presentation

The following tables summarize the recommended concentrations and incubation times for the preparation of solutions and the staining protocol. These parameters may require optimization depending on the specific tissue type and desired staining intensity.

Table 1: Solution Preparation

Solution	Component	Concentration/Volume	Role
Acid Violet 90 Staining Solution	Acid Violet 90 Powder	0.1 g - 1.0 g	Staining Agent
Glacial Acetic Acid	1.0 mL	Acidifier to protonate tissue proteins	
Distilled Water	99.0 mL	Solvent	
0.5% Acetic Acid Solution (Differentiator)	Glacial Acetic Acid	0.5 mL	Differentiation (removal of excess stain)
Distilled Water	99.5 mL	Solvent	

Table 2: Staining Protocol Parameters

Step	Reagent	Incubation Time	Purpose
Deparaffinization and Rehydration	Xylene, Graded Alcohols, Water	Standard	Removal of paraffin and rehydration of tissue
Staining	Acid Violet 90 Staining Solution	5 - 15 minutes	Staining of nuclei and cytoplasm
Rinsing	Distilled Water	Brief rinse	Removal of excess staining solution
Differentiation	0.5% Acetic Acid Solution	30 - 60 seconds	Removal of background staining
Dehydration	Graded Alcohols	Standard	Removal of water
Clearing	Xylene	Standard	Preparation for mounting
Mounting	Mounting Medium	N/A	Permanent preservation of the stained slide

Experimental Protocols

This section provides a detailed, step-by-step protocol for staining formalin-fixed, paraffin-embedded (FFPE) tissue sections with **Acid Violet 90**.

Materials and Reagents:

- Formalin-fixed, paraffin-embedded tissue sections on slides
- **Acid Violet 90** (C.I. 6408-29-3)
- Glacial Acetic Acid
- Distilled Water
- Xylene

- Ethanol (100%, 95%, 70%)
- Mounting medium (e.g., DPX)
- Coplin jars or a staining rack
- Microscope

Solution Preparation:

- **Acid Violet 90** Staining Solution (0.1% - 1.0% in 1% Acetic Acid):
 - Weigh 0.1 g to 1.0 g of **Acid Violet 90** powder.
 - Dissolve the powder in 99.0 mL of distilled water.
 - Add 1.0 mL of glacial acetic acid.
 - Mix thoroughly until the dye is completely dissolved. Filter the solution before use to remove any undissolved particles.
- 0.5% Acetic Acid Solution:
 - Add 0.5 mL of glacial acetic acid to 99.5 mL of distilled water.
 - Mix well.

Staining Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Transfer slides through two changes of 100% ethanol for 3 minutes each.
 - Hydrate slides in 95% ethanol for 3 minutes.
 - Hydrate slides in 70% ethanol for 3 minutes.

- Rinse gently in running tap water for 5 minutes.
- Finally, rinse in distilled water.
- Staining:
 - Immerse the slides in the **Acid Violet 90** staining solution for 5-15 minutes. The optimal time will depend on the tissue and desired staining intensity.
- Rinsing:
 - Briefly rinse the slides in a bath of distilled water to remove excess stain.
- Differentiation:
 - Immerse the slides in 0.5% acetic acid solution for 30-60 seconds. This step is crucial for removing background staining and enhancing contrast. Monitor the differentiation process microscopically to avoid over-differentiation.
- Washing:
 - Rinse the slides in running tap water for 5 minutes to stop the differentiation process.
- Dehydration:
 - Dehydrate the slides through graded alcohols: 70% ethanol (1 minute), 95% ethanol (1 minute), and two changes of 100% ethanol (2 minutes each).
- Clearing:
 - Clear the slides in two changes of xylene for 3 minutes each.
- Mounting:
 - Apply a drop of mounting medium to the tissue section and coverslip.

Expected Results:

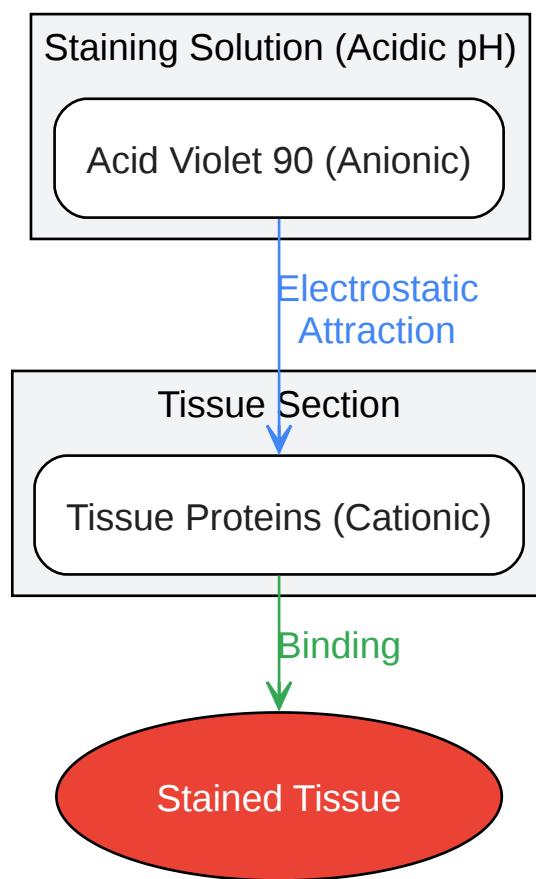
- Nuclei: Violet

- Cytoplasm: Lighter violet or pinkish-violet
- Collagen and Muscle: May stain varying shades of violet

Mandatory Visualizations

Signaling Pathway Diagram (Conceptual)

While **Acid Violet 90** staining is a direct chemical process, the following diagram illustrates the conceptual pathway of electrostatic interaction which is the principle of this staining method.

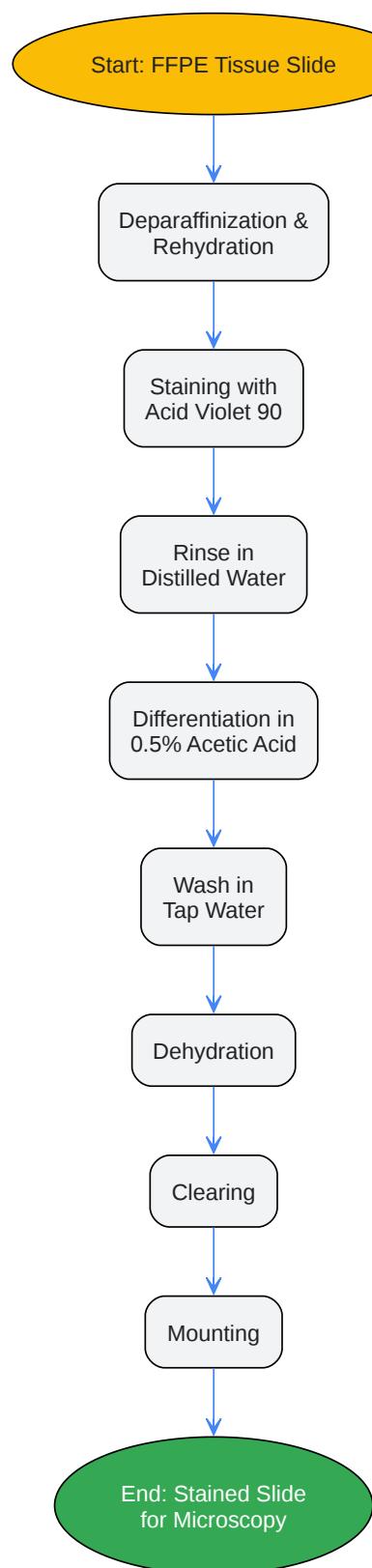


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Caption: Conceptual diagram of **Acid Violet 90** staining mechanism.

Experimental Workflow Diagram

The following diagram outlines the key steps in the **Acid Violet 90** staining protocol for histological samples.



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Caption: Experimental workflow for **Acid Violet 90** staining.

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References

- 1. Acid Violet 90 | CymitQuimica [cymitquimica.com]
- 2. Basic and Acid Dyes for Histology | The Cell [histologyguide.com]
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